

# NE 10790 stability and storage best practices

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## Compound of Interest

Compound Name: NE 10790

Cat. No.: B1677942

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## Technical Support Center: NE 10790

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **NE 10790**. The following troubleshooting guides and frequently asked questions (FAQs) address common issues that may arise during experimentation.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **NE 10790**?

A1: Proper storage of **NE 10790** is crucial to maintain its integrity and activity. The recommended storage conditions vary depending on whether the compound is in solid form or in solution. For detailed information, please refer to the stability data table below.

Q2: How long can I store **NE 10790**?

A2: The shelf-life of **NE 10790** depends on the storage conditions. In its solid (powder) form, it can be stored for up to 3 years at -20°C.[1] When dissolved in a solvent such as DMSO, the stability is reduced. For instance, in DMSO, it is stable for up to 6 months at -80°C.[2]

Q3: What are the signs of **NE 10790** degradation?

A3: Degradation of **NE 10790** in solution can manifest in several ways, including:

- A noticeable change in the color or clarity of the solution.

- The appearance of precipitates.
- A decrease in the expected biological activity in your experiments.
- The appearance of new peaks or a change in the retention time of the main peak in chromatographic analyses like HPLC.[3]

Q4: My **NE 10790** solution has been stored at 4°C for a month. Is it still usable?

A4: Based on available data, **NE 10790** in DMSO is stable for only two weeks at 4°C.[2]

Therefore, a solution stored for a month under these conditions may have undergone significant degradation and is not recommended for use in experiments where precise concentration and compound integrity are critical.

## Stability and Storage Data

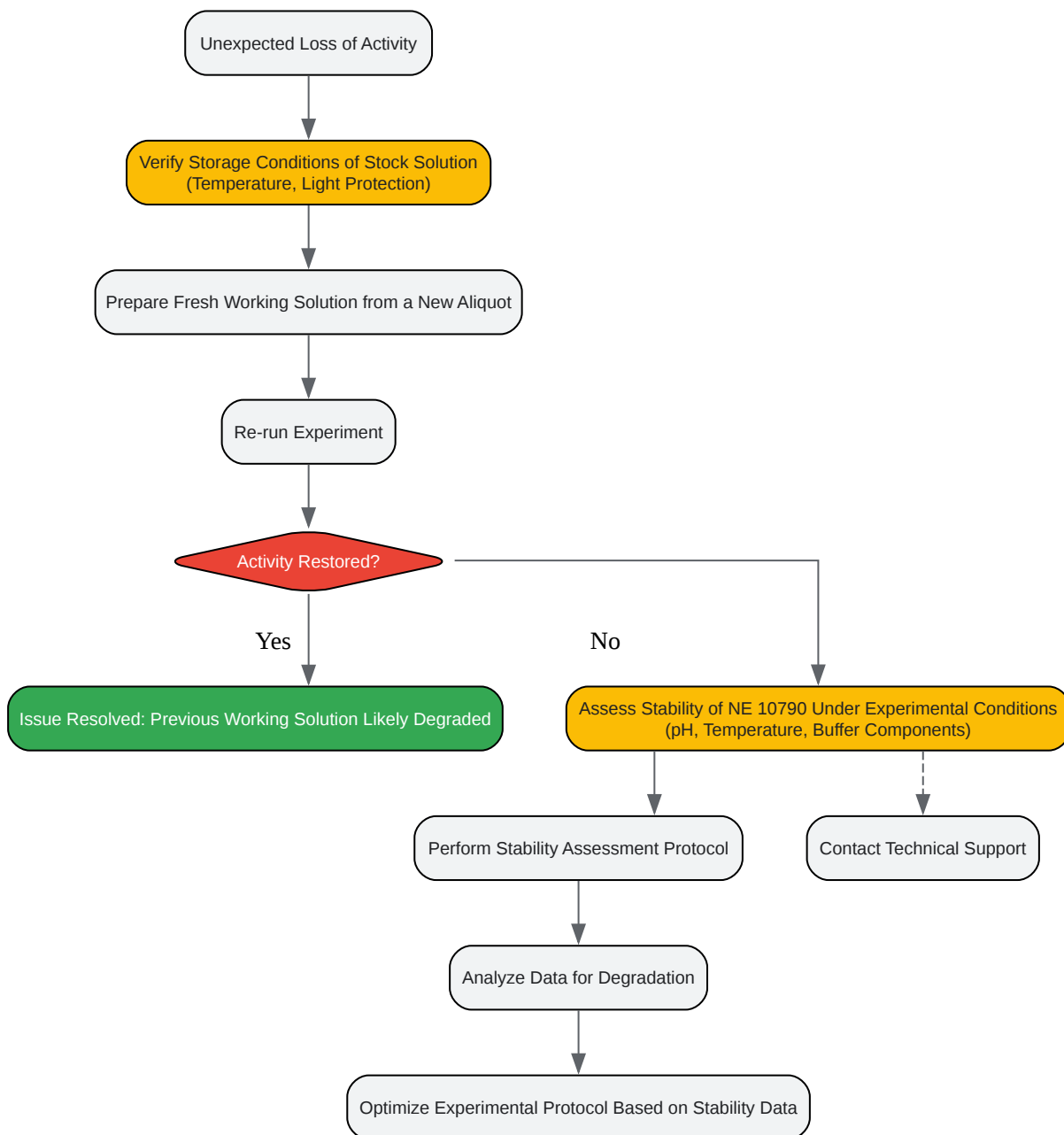
The following table summarizes the recommended storage conditions and stability data for **NE 10790**.

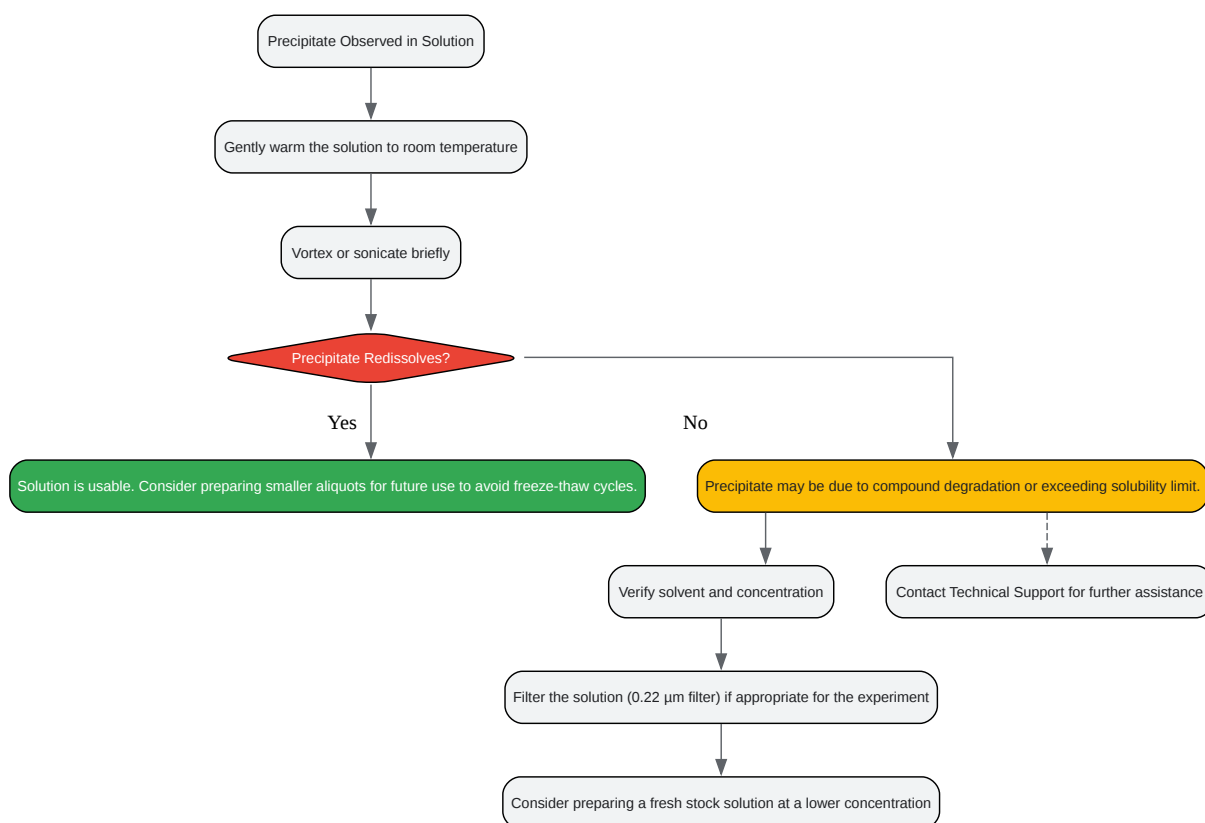
Form	Storage Temperature	Duration
Powder	-20°C	2 to 3 years[1][2]
In DMSO	4°C	2 weeks[2]
In DMSO	-80°C	6 months[2]
In Solvent	-20°C	1 year[1]
In Solvent	-80°C	2 years[1]

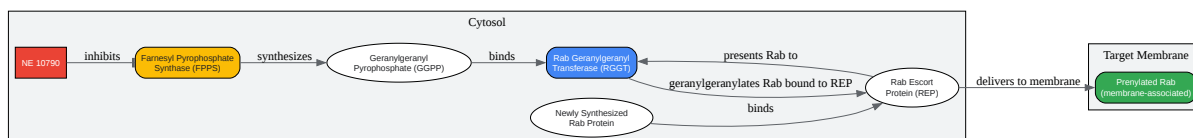
## Troubleshooting Guides

Issue: Unexpected loss of compound activity in an experiment.

This guide provides a systematic approach to troubleshooting a suspected loss of **NE 10790** activity.







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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. NE 10790 (3-PEHPC) Datasheet DC Chemicals [dcchemicals.com]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [NE 10790 stability and storage best practices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677942#ne-10790-stability-and-storage-best-practices]

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